

Application Notes and Protocols for Mineral Separation by Density Using Tetrabromoethane (TBE)

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Compound of Interest

Compound Name: Tetrabromoethylene

Cat. No.: B1617066

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An important introductory note: While the topic specifies **Tetrabromoethylene**, the predominant heavy liquid used in mineral separation is 1,1,2,2-Tetrabromoethane (TBE), also known as acetylene tetrabromide. **Tetrabromoethylene** is a different compound (C_2Br_4) with a higher melting point, making it less suitable for these applications. This document will focus on the widely established use of Tetrabromoethane (TBE) for mineral separation.

Introduction

Heavy liquid separation is a laboratory technique that exploits differences in mineral densities to achieve separation.^[1] When a crushed rock sample is suspended in a liquid of a specific density, minerals with a density lower than the liquid will float, while those with a higher density will sink.^{[1][2]} 1,1,2,2-Tetrabromoethane (TBE) is a high-density organic liquid that has historically been a staple in geosciences and mineral processing for this purpose.^{[3][4][5]} Its density of approximately 2.96 g/mL at room temperature makes it effective for separating common silicate minerals (like quartz and feldspar) from a wide range of heavier minerals.^[4]

These application notes provide researchers, scientists, and drug development professionals with a comprehensive overview of the principles, protocols, and safety considerations for using TBE in mineral separation.

Physical and Chemical Properties of Tetrabromoethane (TBE)

The efficacy of TBE as a heavy liquid is due to its distinct physical properties. A summary of these properties is presented below.

Property	Value	Reference
Chemical Formula	C ₂ H ₂ Br ₄	[4]
Molecular Weight	345.65 g/mol	[6]
Appearance	Colorless to light yellow liquid	[7][8]
Density	~2.967 g/mL at 25°C	[6][9]
Melting Point	-1 to 1°C	[6]
Boiling Point	243.5°C	[8]
Vapor Pressure	0.1 mmHg at 20°C	[6]
Viscosity	~10 cP (ten times that of water)	[10]
Solubility in Water	630 mg/L at 20°C	[4]
Miscibility	Miscible with ethanol, ether, chloroform, aniline	[8]

Applications in Mineral Separation

TBE is particularly useful for separating a variety of minerals. For instance, it has been successfully used to separate spodumene (density ~3.1 g/mL) from its associated gangue minerals like quartz (density ~2.65 g/mL) and feldspar (density ~2.5-2.8 g/mL).[3] By adjusting the density of TBE through dilution with a miscible, lower-density solvent like acetone or toluene, a range of density cut-offs can be achieved for more selective separations.[2][6]

Table of Common Minerals and Their Densities Relative to TBE:

Mineral	Typical Density (g/mL)	Behavior in Pure TBE (2.96 g/mL)
Quartz	2.65	Floats
Feldspar	2.5 - 2.8	Floats
Calcite	2.71	Floats
Dolomite	2.85	Floats
Spodumene	3.1 - 3.2	Sinks
Pyrite	4.9 - 5.2	Sinks
Galena	7.4 - 7.6	Sinks
Sphalerite	3.9 - 4.1	Sinks
Zircon	4.6 - 4.7	Sinks

Experimental Protocol: Static Separation of Minerals Using TBE

This protocol outlines a standard laboratory procedure for separating a mineral mixture into "float" and "sink" fractions using TBE.

4.1. Materials and Equipment

- 1,1,2,2-Tetrabromoethane (TBE)
- Acetone (for washing and density adjustment if needed)
- Crushed and sized mineral sample (e.g., -28 mesh)
- Separatory funnel with a stopcock
- Beakers
- Filter paper and funnels

- Wash bottles
- Stirring rods (glass or plastic)
- Drying oven
- Analytical balance
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., Viton or laminate), lab coat.

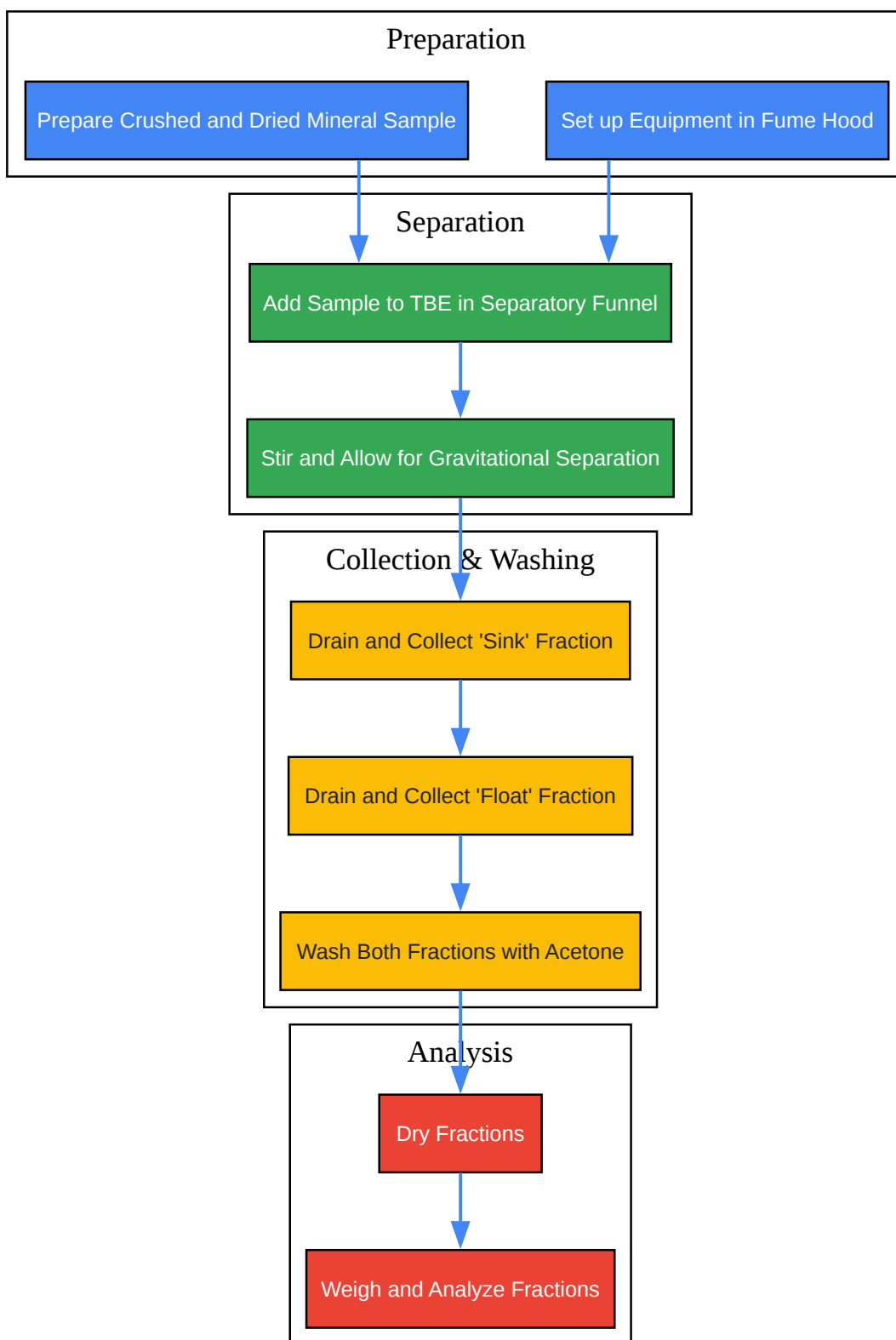
4.2. Procedure

- Preparation: Ensure all work is conducted in a well-ventilated fume hood.[\[11\]](#) All glassware must be clean and completely dry.
- Sample Preparation: The mineral sample should be crushed and sieved to a specific size fraction to ensure proper liberation of the individual mineral grains.[\[3\]](#) The sample must be dry.
- Heavy Liquid Setup: Place the separatory funnel in a secure stand. Close the stopcock and pour the TBE into the funnel.
- Mineral Addition: Carefully add the prepared mineral sample to the TBE in the separatory funnel.
- Separation: Gently stir the mixture with a stirring rod to ensure all particles are wetted by the heavy liquid and to break up any clumps.[\[12\]](#) Allow the mixture to stand undisturbed for 20-30 minutes to allow the minerals to separate based on their density.[\[12\]](#) The lighter minerals will float to the top, and the denser minerals will sink to the bottom, accumulating above the stopcock.[\[12\]](#)
- Collection of 'Sink' Fraction: Carefully open the stopcock to drain the sunken heavy minerals into a filter paper-lined funnel placed over a beaker.[\[12\]](#) Close the stopcock as soon as the sink fraction has been collected to prevent the float fraction from draining.

- **Collection of 'Float' Fraction:** Place a new filter paper-lined funnel and beaker under the separatory funnel. Open the stopcock and drain the remaining liquid and the floating mineral fraction.
- **Washing:** Thoroughly wash both the sink and float fractions with acetone to remove all traces of TBE.^[2] Collect the washings in a designated waste container.
- **Drying and Weighing:** Dry the washed mineral fractions in an oven at a low temperature (e.g., 105°C) until a constant weight is achieved.^[2] Weigh both fractions to determine the weight percentage of heavy and light minerals in the original sample.

Workflow and Logic Diagrams

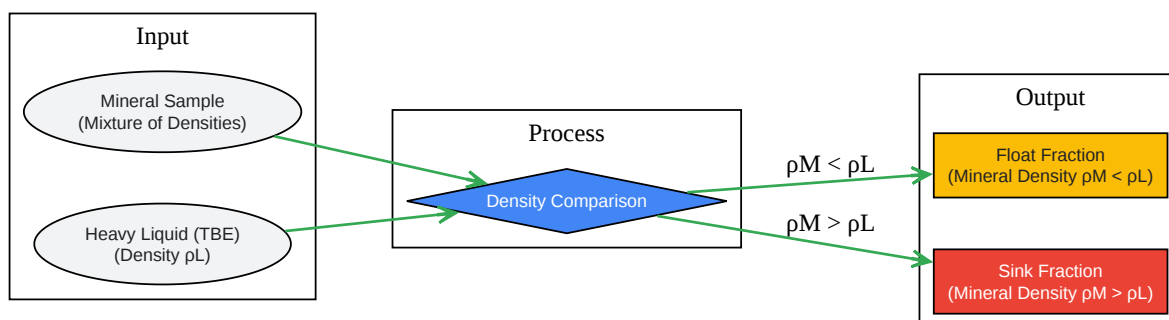
Experimental Workflow for Mineral Separation using TBE



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Caption: A flowchart of the heavy liquid mineral separation process.

Logical Relationship for Density-Based Separation



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Caption: The core principle of heavy liquid separation.

Safety Precautions

Tetrabromoethane is a hazardous substance and must be handled with appropriate safety measures.

- **Toxicity:** TBE is toxic and can be fatal if inhaled.[11][13] It is also harmful if swallowed and causes serious eye irritation.[6][11]
- **Handling:** Always work in a well-ventilated chemical fume hood.[11] Avoid contact with skin, eyes, and clothing.[7] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][7]
- **Storage:** Store TBE in a tightly closed container in a cool, well-ventilated, and secure area.[11]
- **Disposal:** Dispose of TBE and TBE-contaminated materials as hazardous waste according to institutional and local regulations. Do not pour down the drain.[7]

- Alternatives: Due to the toxicity of TBE, safer alternatives such as sodium polytungstate (SPT) or lithium heteropolytungstates (LST) are now available and should be considered.[2][10][12] These are inorganic salts that form high-density aqueous solutions and are significantly less toxic.[10]

Conclusion

Tetrabromoethane (TBE) is a valuable tool for the separation of minerals based on density. Its high density allows for the effective separation of a wide range of mineral species. However, due to its significant health hazards, strict adherence to safety protocols is paramount. Researchers should also consider the use of less toxic modern alternatives where possible. The protocols and data presented here provide a foundation for the safe and effective application of TBE in a laboratory setting.

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